

# 2,2-Difluoropropane: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,2-Difluoropropane

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This technical guide provides an in-depth overview of **2,2-difluoropropane**, a fluorinated hydrocarbon of interest in various chemical and pharmaceutical applications. This document consolidates key identifiers, physicochemical properties, synthetic methodologies, and spectroscopic data to support research and development activities.

## Chemical Identifiers and Physicochemical Properties

**2,2-Difluoropropane** is a halogenated alkane with the chemical formula  $C_3H_6F_2$ .<sup>[1]</sup> It is also known by other names such as Dimethyldifluoromethane and FC-272ca.<sup>[2][3]</sup> A comprehensive list of its identifiers is provided in the table below, facilitating its unambiguous identification in literature and databases.

Table 1: Identifiers for **2,2-Difluoropropane**

| Identifier          | Value                             | Reference                                                                                           |
|---------------------|-----------------------------------|-----------------------------------------------------------------------------------------------------|
| CAS Number          | 420-45-1                          | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| PubChem CID         | 67895                             | <a href="#">[4]</a>                                                                                 |
| InChI               | InChI=1S/C3H6F2/c1-3(2,4)5/h1-2H3 | <a href="#">[4]</a> <a href="#">[5]</a>                                                             |
| InChIKey            | YZXSQDNPKVBDOG-UHFFFAOYSA-N       | <a href="#">[4]</a> <a href="#">[5]</a>                                                             |
| SMILES              | CC(C)(F)F                         | <a href="#">[4]</a>                                                                                 |
| DSSTox Substance ID | DTXSID60870529                    | <a href="#">[4]</a>                                                                                 |

The physicochemical properties of **2,2-difluoropropane** are crucial for its handling, application, and in silico modeling. A summary of these properties is presented below.

Table 2: Physicochemical Properties of **2,2-Difluoropropane**

| Property                    | Value     | Unit                                    | Reference                               |
|-----------------------------|-----------|-----------------------------------------|-----------------------------------------|
| Molecular Weight            | 80.078    | g/mol                                   | <a href="#">[1]</a>                     |
| Molecular Formula           | C3H6F2    | <a href="#">[1]</a>                     |                                         |
| Melting Point               | -104.8    | °C                                      | <a href="#">[2]</a> <a href="#">[3]</a> |
| Boiling Point               | -1        | °C                                      | <a href="#">[2]</a> <a href="#">[3]</a> |
| Density                     | 0.92      | g/cm <sup>3</sup>                       | <a href="#">[2]</a> <a href="#">[3]</a> |
| Refractive Index            | 1.2880    | <a href="#">[2]</a> <a href="#">[3]</a> |                                         |
| Enthalpy of Formation (Gas) | -543 ± 13 | kJ/mol                                  | <a href="#">[6]</a> <a href="#">[7]</a> |

## Synthesis of 2,2-Difluoropropane

A common method for the synthesis of **2,2-difluoropropane** involves the fluorination of a chlorine-containing 2,2-halogenopropane.[\[1\]](#) This process is typically achieved by reacting the

starting material with hydrogen fluoride or another suitable fluorinating agent.[1]

#### Experimental Protocol: General Fluorination Procedure

While specific laboratory-scale protocols are not extensively detailed in the reviewed literature, a general industrial process can be described based on patent information.

- **Starting Material:** A chlorine-containing 2,2-halogenopropane of the formula  $C_3H_aCl_bF_c$ , where  $a \geq 0$ ,  $b \geq 1$ ,  $c \geq 0$ , and  $a + b + c = 8$ . [1]
- **Fluorinating Agent:** Hydrogen fluoride (HF) is a common fluorinating agent for this type of reaction. [1]
- **Catalyst:** The reaction may be facilitated by a catalyst. For instance, a catalyst can be prepared by dissolving  $AlCl_3$  in water, adding  $\gamma$ -alumina, and then drying and activating the mixture. [8] Activation can be achieved by fluorinating the catalyst at 250 to 400°C in a stream of hydrogen fluoride and nitrogen. [8]
- **Reaction Conditions:** The fluorination reaction is carried out to substitute chlorine atoms with fluorine atoms, yielding **2,2-difluoropropane**. [1] The specific temperature and pressure conditions would be optimized based on the starting material and desired yield.

## Spectroscopic and Analytical Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2,2-difluoropropane**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

#### $^1H$ NMR Spectroscopy:

The  $^1H$  NMR spectrum of **2,2-difluoropropane** in  $CCl_4$  shows a signal at 1.61 ppm. [5] The coupling constant  $J(A,X)$  is reported as 17.76 Hz. [5]

#### $^{19}F$ NMR Spectroscopy:

The  $^{19}F$  NMR spectrum shows a signal at -85.04 ppm relative to  $CFCl_3$ . [5]

Table 3: NMR Spectroscopic Data for **2,2-Difluoropropane**

| Nucleus         | Chemical Shift ( $\delta$ ) | Solvent        | Coupling Constant (J)      | Reference |
|-----------------|-----------------------------|----------------|----------------------------|-----------|
| $^1\text{H}$    | 1.61 ppm                    | $\text{CCl}_4$ | $J(\text{A,X}) = 17.76$ Hz | [5]       |
| $^{19}\text{F}$ | -85.04 ppm                  | $\text{CCl}_4$ | [5]                        |           |

## Mass Spectrometry

The mass spectrum of **2,2-difluoropropane** provides information about its molecular weight and fragmentation pattern under electron ionization.

Table 4: Mass Spectrometry Data for **2,2-Difluoropropane**

| m/z (Top Peak) | m/z (2nd Highest) | m/z (3rd Highest) | Reference |
|----------------|-------------------|-------------------|-----------|
| 65             | 64                | 45                | [4]       |

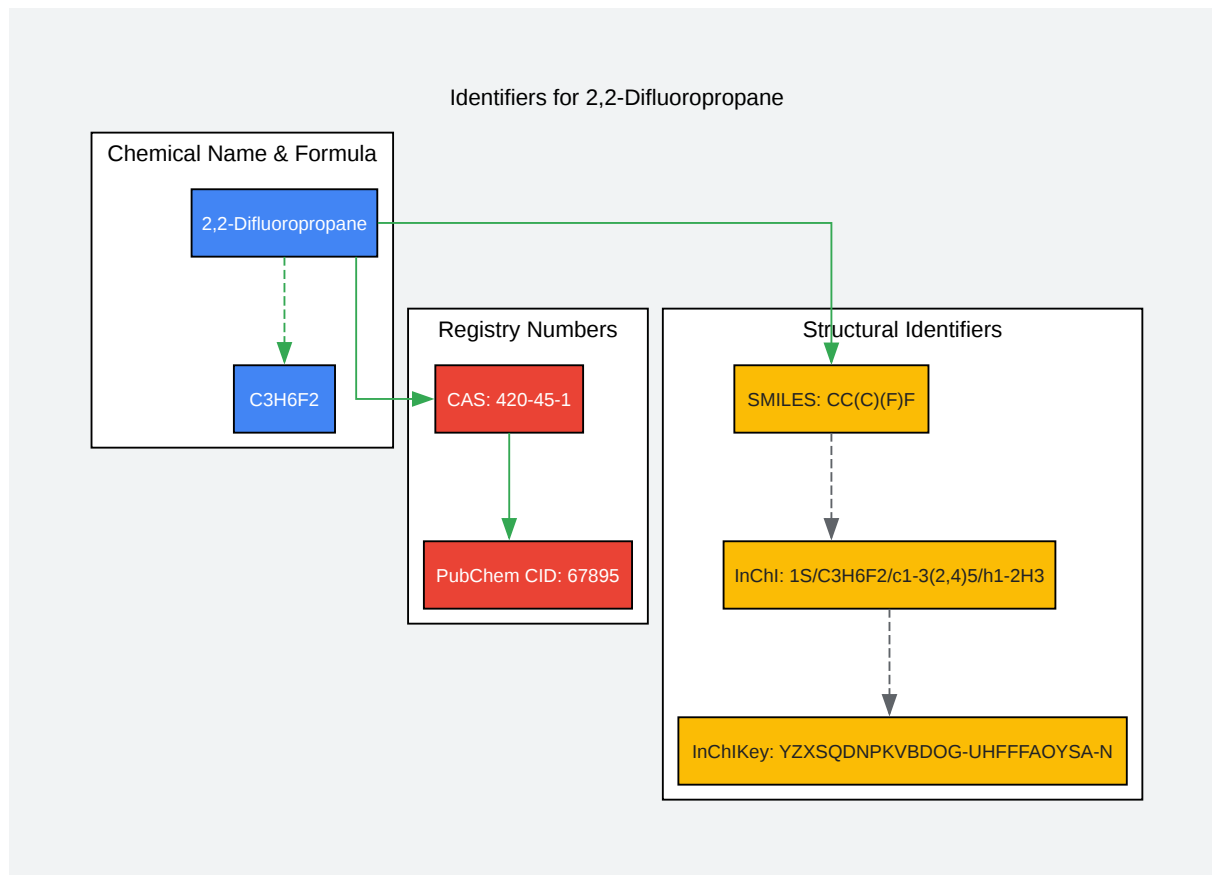
## Safety Information

**2,2-Difluoropropane** is classified as a flammable gas.[2][3]

- Hazard Codes: F[2][3]
- Risk Statements: R11 (Highly flammable)[2][3]
- Safety Statements: S16 (Keep away from sources of ignition), S33 (Take precautionary measures against static discharges)[2][3]
- RIDADR: 3161[2][3]

## Visualization of Chemical Identifiers

The following diagram illustrates the hierarchical and relational nature of the various identifiers for **2,2-difluoropropane**.



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Caption: Relationship between identifiers for **2,2-Difluoropropane**.

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